

Butyl Isobutyrate: Application Notes and Protocols for Fragrance Formulations

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Compound of Interest

Compound Name: Butyl isobutyrate

Cat. No.: B1265439

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **butyl isobutyrate** as a component in fragrance formulations. It is intended for an audience of researchers, scientists, and professionals involved in fragrance development and analysis.

Introduction to Butyl Isobutyrate in Fragrance

Butyl isobutyrate (CAS No. 97-87-0) is an aliphatic ester recognized for its strong, fresh, and fruity aroma, often described with nuances of apple, banana, and pineapple.^{[1][2][3]} Its sweet and versatile scent profile makes it a valuable ingredient in a wide array of fragrance applications, from fine perfumery to personal care and household products.^{[4][5]} **Butyl isobutyrate** can be found naturally in some fruits like bananas and melons, as well as in chamomile and hop oil.^[6] However, for commercial fragrance applications, it is typically synthesized to ensure high purity and a consistent olfactory profile.^[6]

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **butyl isobutyrate** is essential for its effective use in fragrance formulations.

Physicochemical Data

The following table summarizes the key physicochemical properties of **butyl isobutyrate**. This data is crucial for predicting its behavior in various formulations and during the manufacturing

process.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O ₂	[4][7][8]
Molecular Weight	144.21 g/mol	[7][9]
Appearance	Colorless liquid	[1][4][9]
Boiling Point	155-158 °C at 760 mmHg	[1][4][7]
Melting Point	< 25 °C	[7]
Density	0.859 - 0.864 g/mL at 25 °C	[1][7][8]
Refractive Index	1.401 - 1.404 at 20 °C	[1][2][7]
Flash Point	43 °C (109.4 °F) - closed cup	[3]
Solubility	Miscible in alcohol and most fixed oils; insoluble in water, glycerin, and propylene glycol.	[7][10]
Vapor Pressure	4.33 mmHg at 25 °C	[9]

Olfactory Profile

The olfactory characteristics of **butyl isobutyrate** are its primary contribution to a fragrance.

Olfactory Attribute	Description	Reference
Odor Type	Fruity	[1][2][4]
Odor Description	Sweet, tutti-frutti, green, with notes of melon, banana, and a cheesy undertone.	[2]
Flavor Profile	Sweet, pineapple-like taste.	[1]
Applications	Used in flavor compositions for apple, apricot, banana, cherry, melon, pineapple, raspberry, and strawberry notes.	[1]

Application in Fragrance Formulations

Butyl isobutyrate is a versatile top-to-middle note ingredient in perfumery. Its primary function is to impart a fresh, fruity character to a fragrance composition. It blends well with other esters, as well as with floral, citrus, and green notes.

The typical concentration of **butyl isobutyrate** in finished products is generally low, often around 40 ppm, though it can be significantly higher in specific applications like chewing gum flavors, where it can reach up to 2000 ppm.[1]

Experimental Protocols

The following protocols are provided as a guide for the analysis and evaluation of **butyl isobutyrate** in fragrance formulations. These are general methodologies that may require optimization based on the specific formulation matrix and analytical instrumentation.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Compositional Analysis

GC-MS is a fundamental technique for identifying and quantifying volatile compounds in a fragrance.[4][7]

Objective: To determine the purity of **butyl isobutyrate** raw material and to quantify its concentration within a fragrance formulation.

Instrumentation and Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary GC column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Helium (carrier gas)
- Autosampler vials
- Microsyringe
- **Butyl isobutyrate** standard ($\geq 98\%$ purity)
- Solvent (e.g., ethanol or acetone, GC grade)

Sample Preparation:

- Purity Assessment: Prepare a 1% (v/v) solution of the **butyl isobutyrate** raw material in the chosen solvent.
- Fragrance Formulation Analysis: Dilute the fragrance oil containing **butyl isobutyrate** in the chosen solvent. The dilution factor will depend on the expected concentration of **butyl isobutyrate** and the sensitivity of the instrument. A typical starting dilution is 1:100 (v/v). For complex matrices like creams or lotions, a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate the volatile components.^{[4][7][9]}

GC-MS Parameters (Example):

- Inlet Temperature: 250 °C
- Injection Volume: 1 μ L
- Split Ratio: 50:1

- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/minute to 280 °C
 - Hold: 5 minutes at 280 °C
- Carrier Gas Flow (Helium): 1.0 mL/minute (constant flow)
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400

Data Analysis:

- Identify the **butyl isobutyrate** peak based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- For quantification, create a calibration curve using standards of known **butyl isobutyrate** concentrations.

Sensory Evaluation Protocol: Triangle Test

The triangle test is a discriminative sensory method used to determine if a perceptible difference exists between two samples.^[10]

Objective: To determine if a change in the concentration of **butyl isobutyrate** or a substitution with a different ingredient results in a perceivable difference in the overall fragrance profile.

Materials:

- Two fragrance samples (A and B)
- Glass smelling strips (blotters)
- Odor-free evaluation booths

- Panel of at least 15 trained sensory assessors

Procedure:

- Prepare three coded samples for each panelist: two of one fragrance (e.g., A) and one of the other (e.g., B), or vice versa. The presentation order should be randomized for each panelist (e.g., AAB, ABA, BAA, BBA, BAB, ABB).
- Dip the smelling strips into the fragrance samples to a consistent depth and allow the solvent to evaporate for a few seconds.
- Present the three coded strips to each panelist.
- Instruct the panelists to smell each strip from left to right and identify the sample that is different from the other two.
- Record the responses.

Data Analysis:

- The number of correct identifications is compared to a statistical table for the triangle test to determine if the difference is statistically significant at a chosen confidence level (typically $p < 0.05$).

Stability Testing Protocol

Stability testing is crucial to ensure that the fragrance maintains its intended character throughout the product's shelf life.^{[6][11][12]}

Objective: To evaluate the stability of a fragrance formulation containing **butyl isobutyrate** under various environmental conditions.

Materials:

- Fragrance formulation in its final product base (e.g., ethanol for a perfume, lotion base for a cream)
- Final product packaging

- Controlled environment chambers (e.g., ovens, humidity chambers, UV light cabinets)[6]

Procedure:

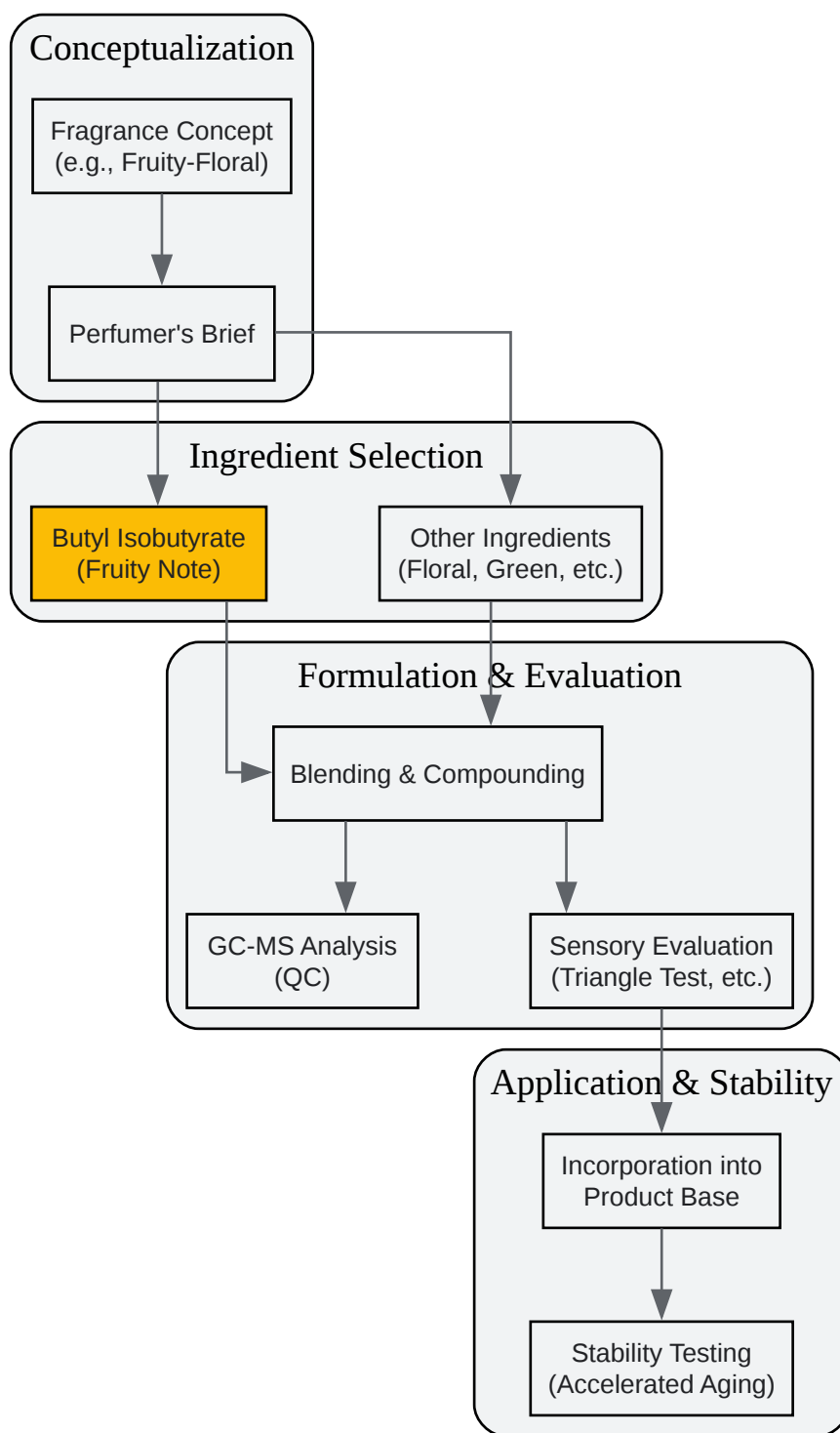
- Prepare multiple samples of the final product.
- Store the samples under the following conditions for a predetermined period (e.g., 1, 2, and 3 months):
 - Accelerated Aging: 40-45 °C[6]
 - Room Temperature: 20-25 °C (as a control)
 - Light Exposure: In a UV light cabinet to simulate exposure to sunlight.[6]
 - Freeze-Thaw Cycles: Alternate between freezing (-10 °C) and thawing (room temperature) for several cycles.[6]
- At each time point, evaluate the samples for any changes in:
 - Odor: Using sensory evaluation methods (e.g., descriptive analysis by a trained panel).
 - Color and Appearance: Visual inspection.
 - Chemical Composition: Using GC-MS to monitor the concentration of **butyl isobutyrate** and the formation of any degradation products.

Data Analysis:

- Compare the results from the stressed samples to the control samples stored at room temperature. Any significant changes in odor, appearance, or chemical composition indicate potential stability issues.

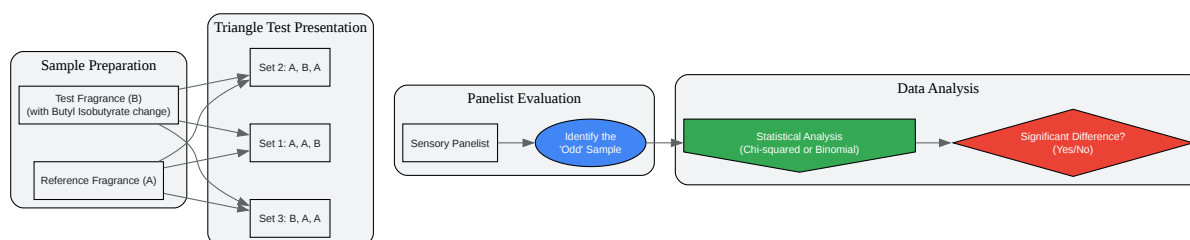
Visualizations

The following diagrams illustrate key workflows and relationships in the application of **butyl isobutyrate** in fragrance formulations.



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Caption: Workflow for incorporating **butyl isobutyrate** into a fragrance formulation.



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Caption: Logical flow of a triangle test for sensory evaluation.

Safety and Regulatory Information

Butyl isobutyrate has been evaluated for safety in fragrance applications. The Research Institute for Fragrance Materials (RIFM) has conducted safety assessments, and it is important to adhere to the guidelines and concentration limits set by regulatory bodies such as the International Fragrance Association (IFRA).[11][13] It is recommended to consult the latest IFRA standards and the material's Safety Data Sheet (SDS) for comprehensive safety and handling information. **Butyl isobutyrate** is listed as a flavoring agent and fragrance ingredient by various regulatory bodies.[4][9]


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